

PHA-680626 handling and solubility for experiments

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Compound Focus: PHA-680626

Cat. No.: S547890

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Information Availability Notice

The search results provide **some specific data points** but lack comprehensive details on solubility in various solvents and step-by-step protocols. The information on biological activity is more readily available than practical handling guidelines.

Chemical Properties & Handling

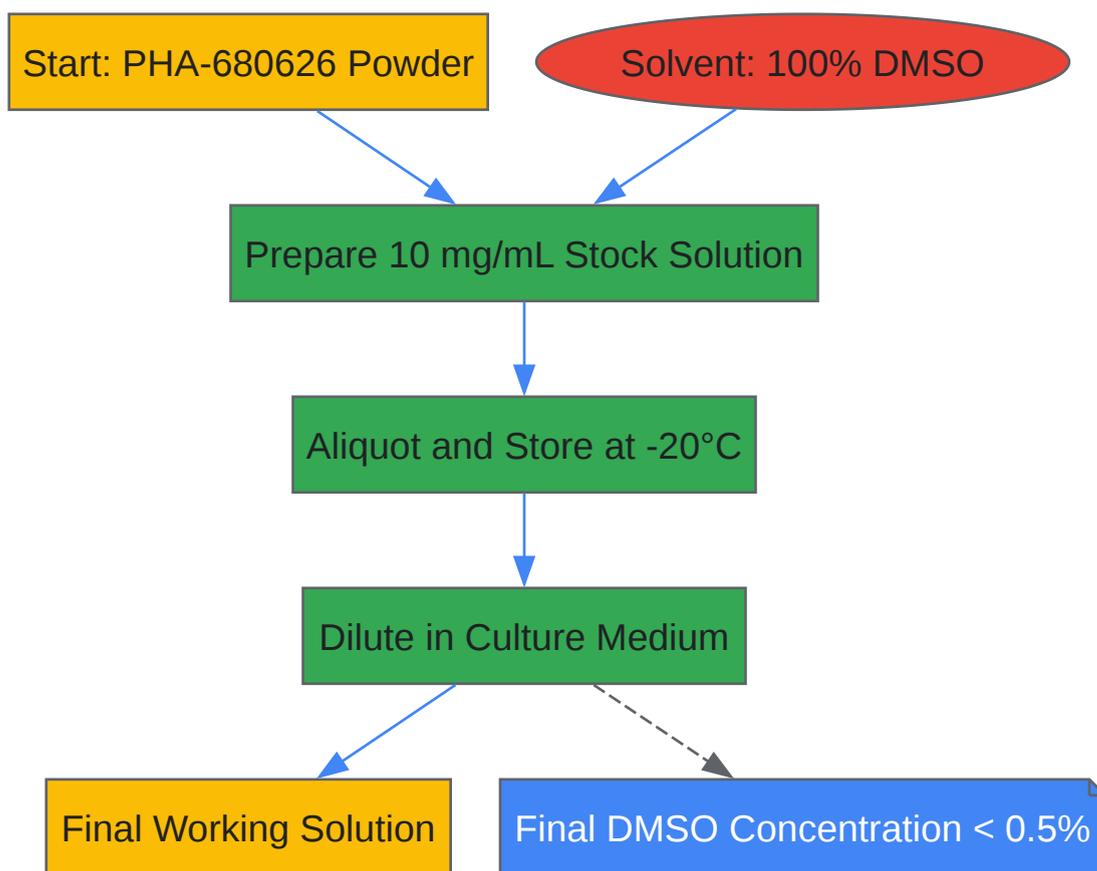
The table below summarizes the basic chemical information for **PHA-680626**.

Property	Value / Description
Molecular Weight	450.56 g/mol [1]
Chemical Formula	C ₂₃ H ₂₆ N ₆ O ₂ S [1]
CAS Number	398493-74-8 [1]
Storage (Powder)	-20°C for 3 years [1]
Storage (Solution)	-80°C for 1 year [1]

Property	Value / Description
Shipping	On blue ice or at ambient temperature [1]

Stock Solution Preparation

One research article provided a method for preparing a stock solution [2]. The following diagram outlines this workflow and subsequent dilution for cell culture experiments.



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A published study prepared a **10 mg/mL stock solution by dissolving PHA-680626 in 100% DMSO** [2]. This stock solution can be aliquoted and stored at -20°C. When diluting this stock for cell culture experiments, **the final concentration of DMSO in the culture medium was maintained at less than 0.5%** to minimize solvent toxicity to cells [2].

Experimental & Biological Context

To help contextualize your experiments, the table below summarizes key inhibitory data and biological effects reported for **PHA-680626**.

Assay / Model	Observation / Value	Citation
In Vitro Kinase IC ₅₀ (Aurora-A)	99 nM [3]	
In Vitro Kinase IC ₅₀ (Plk1)	0.53 μM [1]	
In Vitro Kinase IC ₅₀ (Plk2)	0.07 μM [1]	
In Vitro Kinase IC ₅₀ (Plk3)	1.61 μM [1]	
Anti-proliferative (CML cells)	IC ₅₀ range: 0.22 - 1.84 μM [2]	
Primary Mechanism (Neuroblastoma)	Disrupts AURKA/N-Myc protein complex [3] [4]	

Key Gaps and Recommendations

The available information is insufficient regarding:

- **Comprehensive Solubility:** No data for solvents like PBS, saline, PEG300, or ethanol.
- **Detailed In Vivo Formulation:** While one vendor provides a calculator, no specific, pre-tested formulation is detailed [1].
- **Long-Term Solution Stability:** Beyond the general recommendation to store at -80°C for one year, no stability data under various conditions is available [1].

For planning experiments, I recommend:

- **Consulting Compound Providers:** Directly contact commercial suppliers for the most detailed and updated solubility data and handling guides.
- **Literature Review:** Conduct a broader search for related compounds (e.g., other 1,4,5,6-tetrahydropyrrolo[3,4-c]pyrazoles) to infer handling properties.
- **Empirical Testing:** Perform small-scale solubility tests in your desired buffer systems before committing to large-scale solution preparation.

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References

1. PHA-680626 [targetmol.com]
2. PHA-680626 exhibits anti-proliferative and pro-apoptotic ... [sciencedirect.com]
3. PHA-680626 Is an Effective Inhibitor of the Interaction ... [pmc.ncbi.nlm.nih.gov]
4. PHA-680626 Is an Effective Inhibitor of the Interaction ... [pubmed.ncbi.nlm.nih.gov]

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